

Personal protective equipment for handling 2-Chloro-5-cyanobenzenesulfonamide

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Compound of Interest

Compound Name: 2-Chloro-5-cyanobenzenesulfonamide

Cat. No.: B1371306

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Essential Safety and Handling Guide for 2-Chloro-5-cyanobenzenesulfonamide

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2-Chloro-5-cyanobenzenesulfonamide** (CAS No: 1939-76-0). Adherence to these procedures is vital for ensuring laboratory safety and minimizing exposure risks.

Hazard Summary

2-Chloro-5-cyanobenzenesulfonamide is a chemical that poses several health risks.^[1]

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, it is associated with the following hazards:

- H302: Harmful if swallowed.^[1]
- H312: Harmful in contact with skin.^[1]
- H332: Harmful if inhaled.^[1]
- H315: Causes skin irritation.^{[1][2]}
- H319: Causes serious eye irritation.^{[1][2]}

- H335: May cause respiratory irritation.[\[2\]](#)

It is imperative to handle this compound with appropriate engineering controls and personal protective equipment to prevent exposure.

Chemical and Physical Properties

A summary of the key physical and chemical properties is provided below.

Property	Value	Source
Molecular Formula	C ₇ H ₅ ClN ₂ O ₂ S	[1] [2] [3]
Molecular Weight	216.65 g/mol	[1] [2] [3]
Physical State	Solid, Crystalline	[4]
Appearance	White	[4]
CAS Number	1939-76-0	[1] [2] [3]

Personal Protective Equipment (PPE)

Consistent and correct use of PPE is the most critical barrier against chemical exposure. The following table outlines the minimum PPE requirements for handling **2-Chloro-5-cyanobenzenesulfonamide**.

Body Part	PPE Recommendation	Standards & Specifications
Eyes/Face	Chemical safety goggles or a full-face shield if there is a splash hazard.	Must comply with OSHA's 29 CFR 1910.133 or European Standard EN166.[4][5]
Skin/Body	Chemical-resistant lab coat or coveralls. An apron may be required for larger quantities.	Wear appropriate protective clothing to prevent skin exposure.[4][5][6]
Hands	Chemical-resistant gloves (e.g., Nitrile rubber). Consider double-gloving for added protection.	Inspect gloves before use. Wash and dry hands after removing gloves.[6]
Respiratory	A NIOSH/MSHA-approved air-purifying respirator with appropriate cartridges is required if working outside a fume hood, if dust formation is likely, or if ventilation is inadequate.	Use in conjunction with a comprehensive respiratory protection program.[5][6][7]

Operational Plan: Step-by-Step Handling Protocol

This protocol provides a systematic approach to handling **2-Chloro-5-cyanobenzenesulfonamide** safely.

A. Pre-Operational Checks & Preparation

- Risk Assessment: Before beginning work, conduct a thorough risk assessment for the planned procedure.
- Ventilation: Ensure work is performed in a well-ventilated area, preferably within a certified chemical fume hood.[4]
- Safety Equipment: Confirm that a safety shower and eyewash station are unobstructed and readily accessible.[5][8]

- Gather Materials: Assemble all necessary chemicals, equipment, and waste containers before starting.
- Don PPE: Put on all required personal protective equipment as specified in the table above.

B. Chemical Handling

- Avoid Dust: As the compound is a solid, handle it carefully to minimize dust formation.[\[4\]](#)
- Weighing: If possible, weigh the solid in a fume hood or a ventilated balance enclosure.
- Transfers: Use a spatula or other appropriate tools for transfers. Avoid pouring the dry powder.
- Solution Preparation: When dissolving, add the solid to the solvent slowly to prevent splashing.
- General Conduct: Avoid eating, drinking, or smoking in the laboratory area.[\[8\]](#) Wash hands thoroughly after handling.[\[9\]](#)

C. Post-Handling Procedures

- Decontamination: Clean all work surfaces and equipment thoroughly after use.
- Waste Segregation: Place all waste materials into designated, clearly labeled hazardous waste containers.
- Doff PPE: Remove PPE carefully to avoid cross-contamination. Remove gloves last and wash hands immediately with soap and water.[\[10\]](#)
- Storage: Ensure the primary container is tightly sealed and stored in a cool, dry, and well-ventilated place.[\[4\]](#)

Emergency and First Aid Measures

Immediate and appropriate first aid is crucial in the event of an exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[4][8][10][11] Seek immediate medical attention.[10][11]
Skin Contact	Immediately remove all contaminated clothing.[10][11] Wash skin with plenty of soap and water for at least 15 minutes.[4][8][10] Get medical attention if irritation develops or persists.[4][8]
Inhalation	Move the exposed person to fresh air at once.[10] If breathing is difficult or has stopped, provide artificial respiration.[8][10] Get medical attention immediately.[4][10]
Ingestion	Do NOT induce vomiting. Clean mouth with water and then drink plenty of water.[4][9] Never give anything by mouth to an unconscious person. Seek immediate medical attention.

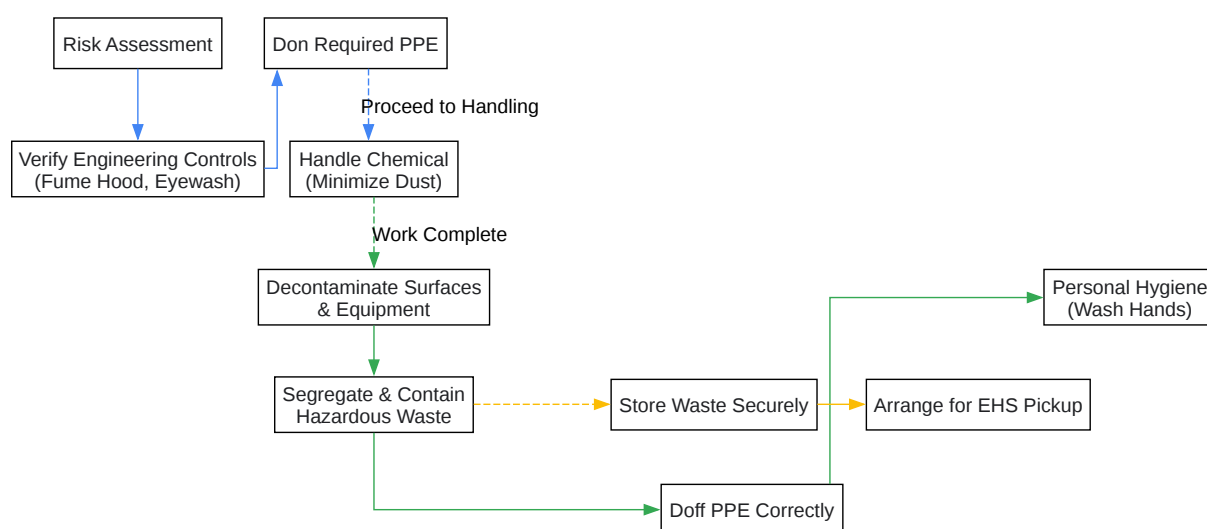
Disposal Plan

Chemical waste must be managed responsibly to protect personnel and the environment.

- **Classification:** Chemical waste generators are responsible for determining if a discarded chemical is classified as hazardous waste.[4]
- **Consult Regulations:** Always consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[4]
- **Containment:** Collect waste **2-Chloro-5-cyanobenzenesulfonamide** and any contaminated materials (e.g., gloves, paper towels, spatulas) in a designated, properly labeled, and sealed container for hazardous waste.
- **Disposal:** Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal company. Do not dispose of

this chemical down the drain.[8]

Workflow for Safe Handling of 2-Chloro-5-cyanobenzenesulfonamide



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Caption: Workflow for handling **2-Chloro-5-cyanobenzenesulfonamide**.

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